

In-Depth Technical Guide to Actisomide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Actisomide

Cat. No.: B1664365

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Core Chemical Identifiers

Identifier	Value
IUPAC Name	(4R,4aR)-4-(2-(diisopropylamino)ethyl)-1-methyl-4-phenyl-4,4a,5,6,7,8-hexahydro-3H-pyrido[1,2-c]pyrimidin-3-one[1]
CAS Number	96914-39-5[1]
Molecular Formula	C23H35N3O[1]
Molecular Weight	369.55 g/mol [1]
Synonyms	Actisomidum, SC-36602[1]

Introduction

Actisomide, also known by its developmental code SC-36602, is classified as an antiarrhythmic agent. This technical guide provides a summary of the publicly available information on **Actisomide**, focusing on its chemical properties, and available data from preclinical and clinical investigations. It is intended to serve as a foundational resource for professionals in the fields of pharmacology, medicinal chemistry, and drug development.

Quantitative Data Summary

The following table summarizes the key pharmacokinetic parameters of **Actisomide** based on available research.

Parameter	Value	Source
Chemical Formula	C23H35N3O	MedKoo Biosciences
Exact Mass	369.2780	MedKoo Biosciences
Molecular Weight	369.55	MedKoo Biosciences

Experimental Protocols

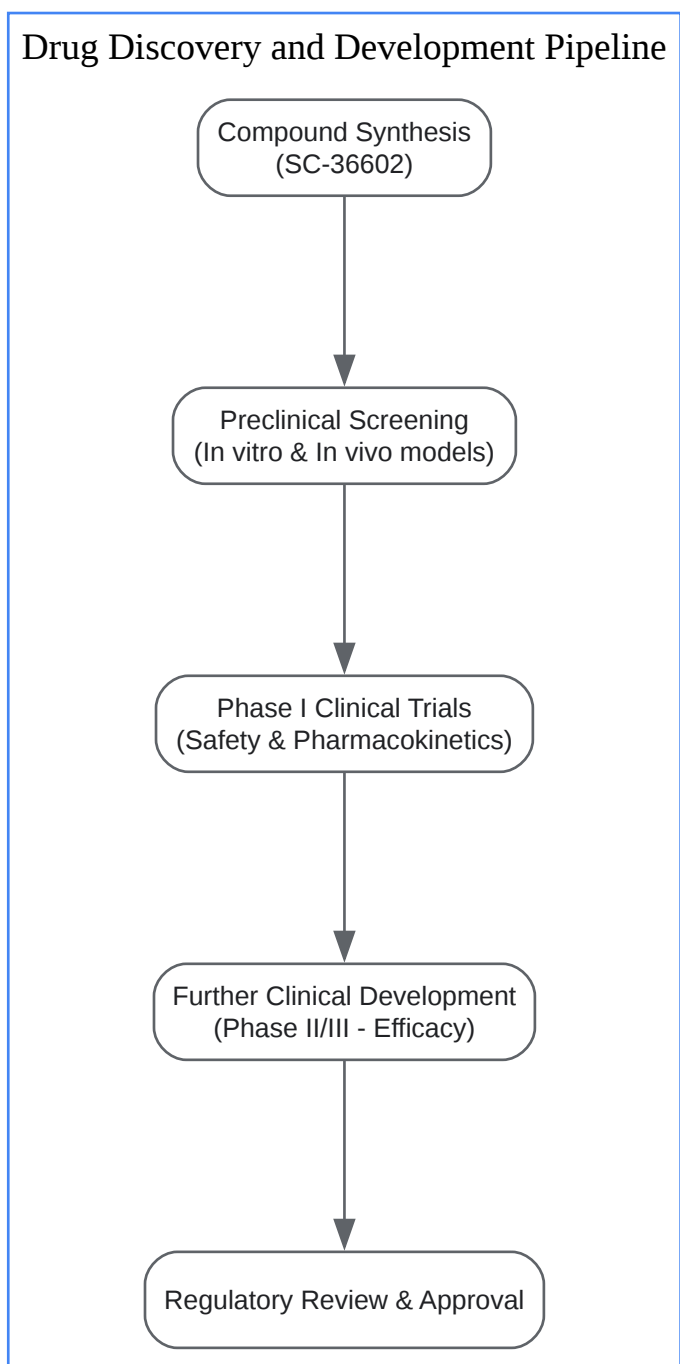
Detailed experimental protocols for the synthesis, in vitro, or in vivo studies of **Actisomide** are not extensively available in the public domain. The development of **Actisomide** was primarily conducted by Searle (now part of Pfizer), and much of the detailed methodology remains proprietary.

Signaling Pathways and Mechanism of Action

Information regarding the specific signaling pathways modulated by **Actisomide** is not available in publicly accessible scientific literature. As an antiarrhythmic agent, it is hypothesized to interact with cardiac ion channels, thereby altering the electrophysiological properties of cardiac tissue. However, without dedicated studies, the precise molecular targets and downstream signaling cascades remain unelucidated.

Logical Relationships and Workflows

Due to the limited available data, a detailed experimental workflow or signaling pathway diagram for **Actisomide** cannot be constructed at this time. The logical relationship for its development would have followed a standard pharmaceutical pipeline.



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Caption: A generalized workflow for pharmaceutical development, applicable to **Actisomide**.

Conclusion

Actisomide is an antiarrhythmic compound with defined chemical properties. However, a comprehensive understanding of its pharmacology is limited by the scarcity of publicly available data. Detailed experimental protocols, the specific mechanism of action, and the signaling pathways it modulates are not well-documented in open scientific literature. This guide provides the foundational chemical information available for **Actisomide** and highlights the gaps in current public knowledge, which may present opportunities for future research endeavors. Professionals interested in this compound should be aware that further investigation would be required to fully characterize its biological activity and therapeutic potential.

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References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Actisomide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664365#actisomide-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b1664365#actisomide-iupac-name-and-cas-number)

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